

# Section 1: Chemical Identification and Properties

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## Compound of Interest

Compound Name: *4-Bromo-2-ethyl-1-iodobenzene*

Cat. No.: *B069907*

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### 1.1 Chemical Identity

Property	Value
IUPAC Name	4-bromo-2-ethyl-1-iodobenzene
CAS Number	175278-30-5
Molecular Formula	C8H8BrI
InChI Key	JWKQXPHYKRQLEJ-UHFFFAOYSA-N
SMILES	CCC1=C(I)C=CC(Br)=C1

### 1.2 Physicochemical Properties

Property	Value	Source
Appearance	Clear colorless to brown liquid	<a href="#">[1]</a>
Assay (GC)	≥96.0%	<a href="#">[1]</a>
Refractive Index	1.6315-1.6365 at 20°C	<a href="#">[1]</a>
Form	Liquid	<a href="#">[1]</a>

## Section 2: Hazard Identification and Classification

This substance is classified as hazardous. The primary hazards are related to skin, eye, and respiratory irritation.

### 2.1 GHS Hazard Statements

Code	Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

### 2.2 Signal Word

Warning

### 2.3 Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash face, hands and any exposed skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER or doctor if you feel unwell.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P501	Dispose of contents/ container to an approved waste disposal plant.

## Section 3: Experimental Protocols - Safe Handling and Emergency Procedures

### 3.1 Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

Protection	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Under normal use conditions, no protective equipment is needed. If engineering controls are not sufficient, use a suitable respirator.

### 3.2 Handling Procedures

- Handle in accordance with good industrial hygiene and safety practice.[2][3]
- Avoid contact with skin and eyes.[2]
- Do not breathe mist/vapors/spray.[2]
- Do not ingest. If swallowed then seek immediate medical assistance.[2]

### 3.3 Storage Procedures

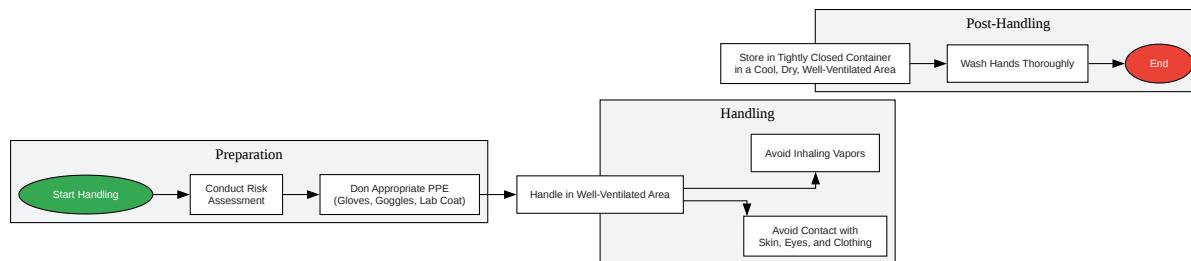
- Keep in a dry, cool and well-ventilated place.[2]
- Keep container tightly closed.[2]
- Protect from direct sunlight as the substance is light sensitive.[2]
- Incompatible Materials: Strong oxidizing agents.[3]

### 3.4 Emergency First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. <a href="#">[2]</a>
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention. <a href="#">[2]</a>
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical attention. <a href="#">[2]</a>
Ingestion	Clean mouth with water. Get medical attention. <a href="#">[2]</a>

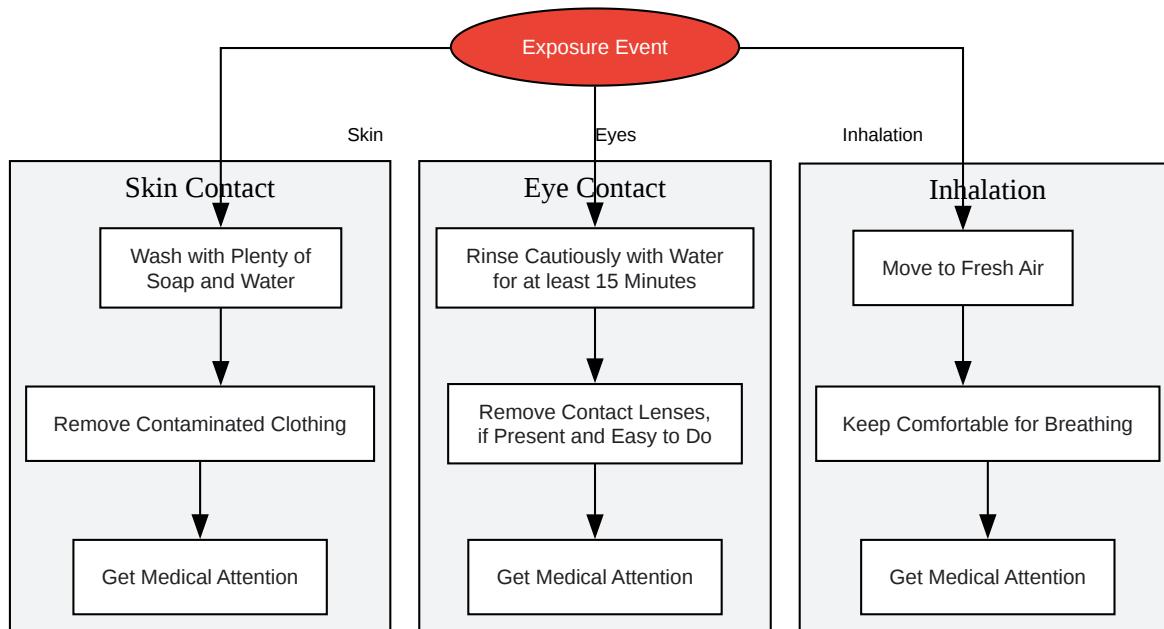
## Section 4: Visualized Workflows

The following diagrams illustrate the logical flow for safe handling and emergency response.



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Caption: Workflow for the safe handling of **4-Bromo-2-ethyl-1-iodobenzene**.



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Caption: Emergency response procedures for exposure to **4-Bromo-2-ethyl-1-iodobenzene**.

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## References

- 1. 4-Bromo-2-ethyl-1-iodobenzene, 97%, stab. with copper, Thermo Scientific Chemicals 10 g | Buy Online [[thermofisher.com](http://thermofisher.com)]
- 2. [assets.thermofisher.com](http://assets.thermofisher.com) [[assets.thermofisher.com](http://assets.thermofisher.com)]
- 3. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]

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